

Essential Safety and Operational Guide for Handling (+)-3-(Trifluoroacetyl)camphor

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Compound of Interest

Compound Name: (+)-3-(Trifluoroacetyl)camphor

Cat. No.: B1580820

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **(+)-3-(Trifluoroacetyl)camphor**. It includes detailed operational and disposal plans to ensure safe handling and compliance in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **(+)-3-(Trifluoroacetyl)camphor** is presented below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₅ F ₃ O ₂	[1]
Molecular Weight	248.24 g/mol	[1]
Appearance	Colorless liquid or white to off-white crystalline solid	[2][3]
Boiling Point	100-101 °C at 16 mmHg	
Density	1.172 g/mL at 25 °C	
Flash Point	82 °C (179.6 °F) - closed cup	
Refractive Index	n _{20/D} 1.451	
Optical Activity	[α] _{19/D} +148°, c = 2.3 in methylene chloride	

Hazard Identification and Classification

(+)-3-(Trifluoroacetyl)camphor is classified as a hazardous substance.[4] The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement	Citations
Skin Irritation	2	H315: Causes skin irritation	[5]
Eye Irritation	2	H319: Causes serious eye irritation	[5]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation	[5]

Signal Word: Warning

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale	Citations
Eye Protection	Safety glasses with side shields or chemical goggles.	Protects against splashes and eye irritation.	[4]
Hand Protection	Chemical-resistant gloves (e.g., PVC, Neoprene). For prolonged contact, use gloves with a protection class of 5 or higher (breakthrough time > 240 minutes). For brief contact, a protection class of 3 or higher (> 60 minutes) is recommended.	Prevents skin contact and irritation. [4]	
Skin and Body Protection	Laboratory coat, overalls, and a P.V.C. apron when handling larger quantities.	Prevents contamination of personal clothing and skin.	[4]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a respirator with a Type ABEK (EN14387) filter.	Protects against inhalation of vapors, which can cause respiratory irritation.	

Operational Plan: Step-by-Step Handling Protocol

This section provides a detailed, procedural guide for the safe handling of **(+)-3-(Trifluoroacetyl)camphor** from receipt to disposal.

Pre-Experiment Preparation

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **(+)-3-(Trifluoroacetyl)camphor**.[\[4\]](#)[\[5\]](#)
- Fume Hood Verification: Ensure the laboratory fume hood is functioning correctly.
- Gather Materials: Assemble all necessary equipment, including PPE, spill kit, and waste containers, within the fume hood.
- Emergency Preparedness: Locate the nearest safety shower, eyewash station, and fire extinguisher.

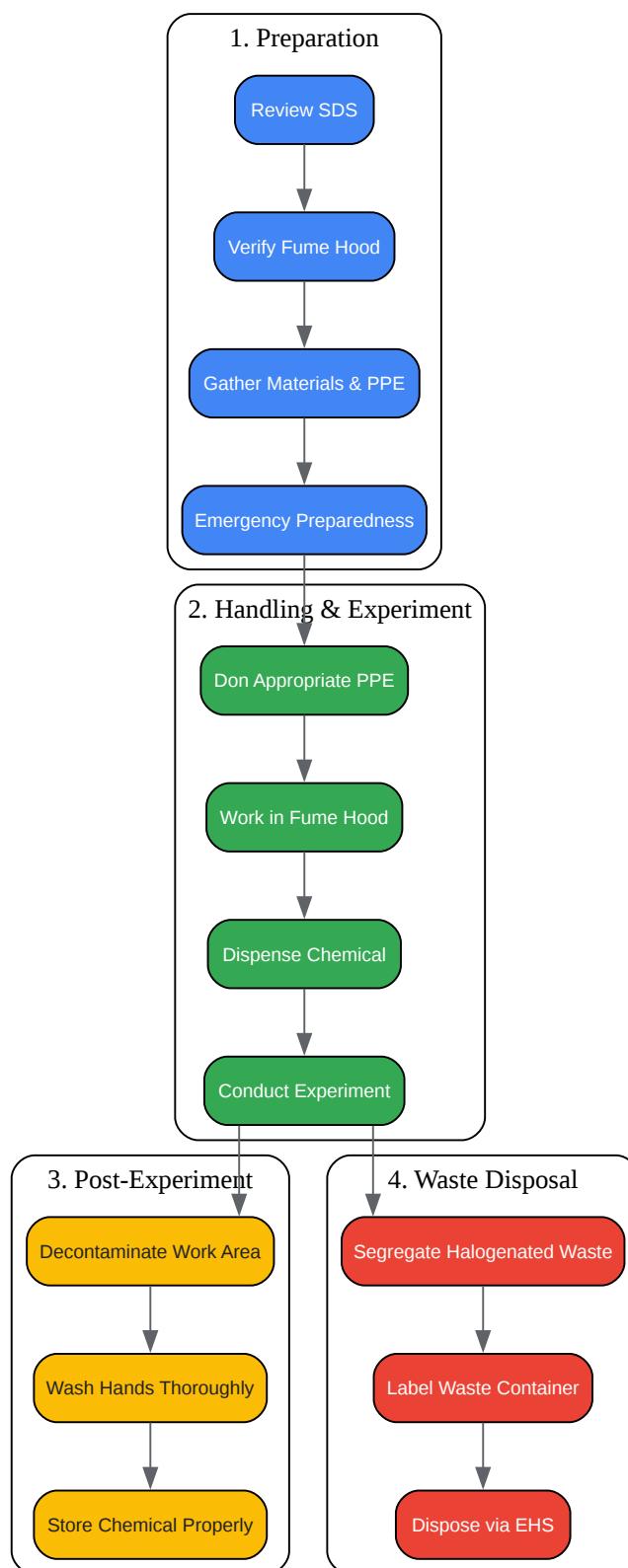
Handling and Experimental Procedure

- Work Area: Conduct all handling and experiments within a certified chemical fume hood.[\[5\]](#)
- Personal Protective Equipment: Don the appropriate PPE as specified in the table above.
- Dispensing:
 - Use a clean, dry spatula or a syringe to transfer the chemical.
 - Avoid generating dust or aerosols.
 - Keep the container tightly sealed when not in use.[\[5\]](#)
- During the Experiment:
 - Avoid all personal contact, including inhalation.[\[4\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
 - Be aware of ignition sources as the substance is combustible.[\[4\]](#)

Post-Experiment Procedures

- Decontamination:
 - Clean the work area with an appropriate solvent (e.g., isopropanol or ethanol) and then with soap and water.
 - Decontaminate all equipment that came into contact with the chemical.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)
- Storage: Store **(+)-3-(Trifluoroacetyl)camphor** in its original, tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[4\]](#)

Experimental Workflow Diagram

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